

# "Fremy's salt as a reagent for introducing nitrogen functionalities"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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NITROSODISULFONATE

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## Fremy's Salt: A Versatile Reagent for Oxidative Functionalization

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Abstract

**Potassium nitrosodisulfonate**, commonly known as Fremy's salt, is a stable inorganic free radical discovered by Edmond Frémy in 1845.<sup>[1][2]</sup> It serves as a powerful and selective oxidizing agent in organic synthesis, most notably in the Teuber reaction for the conversion of phenols and anilines into quinones.<sup>[2][3]</sup> Its unique reactivity as a nitroxide radical allows for the introduction of nitrogen and oxygen functionalities into various organic substrates. This document provides detailed application notes on the properties and synthetic uses of Fremy's salt, along with comprehensive experimental protocols for its preparation and key reactions, and essential safety guidelines.

### Physicochemical Properties and Characterization

Fremy's salt is a bright yellowish-brown solid, but its aqueous solutions are a distinctive bright violet due to the presence of the radical dianion,  $[\text{ON}(\text{SO}_3)_2]^{2-}$ .<sup>[1]</sup> In its solid state, it exists as a dimer,  $(\text{K}_4[\text{ON}(\text{SO}_3)_2]_2)$ , which dissociates into the monomeric radical in solution.<sup>[2][4]</sup> As a

long-lived free radical, it is a valuable standard in electron paramagnetic resonance (EPR) spectroscopy, characterized by an intense spectrum with three equidistant lines.<sup>[1][5]</sup>

Table 1: Physicochemical Properties of Fremy's Salt

Property	Value
Chemical Formula	$\text{K}_2[\text{ON}(\text{SO}_3)_2]$
Molar Mass	268.33 g/mol
Appearance	Yellowish-brown solid
CAS Number	14293-70-0
Stability	The solid can decompose spontaneously, sometimes explosively. <sup>[2][6]</sup> Store as a slurry or at low temperatures. <sup>[6]</sup>
Solubility	Soluble in water, forming a violet solution.

## Applications in Organic Synthesis

Fremy's salt is a selective oxidizing agent primarily used for the synthesis of quinones from phenols and anilines, a transformation known as the Teuber reaction.<sup>[1][2]</sup> Its applications extend to the oxidation of other functional groups and the introduction of nitrogen functionalities.

### The Teuber Reaction: Oxidation of Phenols and Anilines

The reaction with Fremy's salt is a cornerstone for quinone synthesis. It offers high selectivity and good yields.

- Phenols: Phenols are readily oxidized to the corresponding quinones.<sup>[2]</sup> The position of oxidation is predictable:
  - p-Quinones are formed if the para-position of the phenol is unsubstituted.<sup>[7][8]</sup>
  - o-Quinones are formed if the para-position is substituted.<sup>[7]</sup> The stoichiometry typically involves two equivalents of Fremy's salt for each equivalent of phenol.<sup>[2]</sup>

- Anilines: The oxidation of aromatic amines depends on the substitution pattern.[2]
  - Primary anilines can undergo oxidative condensation.[2] The first organic compound oxidized by Fremy's salt was aniline, which was converted to nitrosobenzene.[9]
  - Secondary aromatic amines are oxidized to quinone imines, which can be subsequently hydrolyzed to yield quinones.[2][4]

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Table 2: Examples of Quinone Synthesis via Teuber Reaction

Substrate	Reagent (equivalents)	Product	Yield (%)
3,4-Dimethylphenol	Fremy's Salt (2.5)	3,4-Dimethyl-o-benzoquinone	49-50[3]
2,3,6-Trimethylphenol	Sodium Nitrosodisulfonate	2,3,5-Trimethyl-p-benzoquinone	~72 (based on starting nitrite)
Resorcinol Derivative	Fremy's Salt	p-Quinone Derivative	High Yield[8]
Indoline	Fremy's Salt	5-Hydroxyindole (via iminoquinone)	Not specified[4]

## Other Oxidative Transformations

Fremy's salt is also capable of oxidizing other functional groups, expanding its utility in synthetic chemistry.

- Indolines: Oxidation of indolines with Fremy's salt can produce unstable iminoquinone intermediates, which then isomerize to form 5-hydroxyindoles.[4]
- Benzyl Alcohols: In aqueous alkali, Fremy's salt quantitatively oxidizes benzyl alcohols to the corresponding aldehydes.[4]

- $\alpha$ -Amino Acids: Certain  $\alpha$ -amino and  $\alpha$ -hydroxy acids can be oxidized to the corresponding  $\alpha$ -keto acids.<sup>[9]</sup>

## Experimental Protocols

Caution: Fremy's salt is a strong oxidizer and can be unstable. All manipulations should be carried out with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.<sup>[10]</sup>

### Protocol for Preparation of Fremy's Salt (Potassium Nitrosodisulfonate)

This protocol is adapted from established literature procedures.<sup>[9][11]</sup> The synthesis involves the formation of hydroxylaminedisulfonate followed by oxidation.

Materials:

- Sodium nitrite ( $\text{NaNO}_2$ )
- Sodium bisulfite ( $\text{NaHSO}_3$ )
- Glacial acetic acid
- Concentrated aqueous ammonia ( $\text{NH}_3$ )
- Potassium permanganate ( $\text{KMnO}_4$ ) or Lead(IV) oxide ( $\text{PbO}_2$ )
- Potassium chloride ( $\text{KCl}$ )
- Methanol
- Ice

Procedure:

- Preparation of Hydroxylaminedisulfonate:

- In a beaker immersed in an ice bath (maintain temp  $\leq 5^{\circ}\text{C}$ ), dissolve 14 g of  $\text{NaNO}_2$  in 40 ml of water.
- With continuous stirring, add 80 g of crushed ice.
- Slowly add a freshly prepared solution of 21 g of  $\text{NaHSO}_3$  in 40 ml of water over 1 minute.
- Add 8 ml of glacial acetic acid. After 3 minutes, add 15 ml of concentrated aqueous  $\text{NH}_3$ .  
[11]
- Oxidation:
  - Slowly add a saturated solution of  $\text{KMnO}_4$  with vigorous stirring, keeping the temperature below  $5^{\circ}\text{C}$ . The solution will turn from colorless to a deep purple/violet. Continue addition until the purple color persists.
- Precipitation and Isolation:
  - To the cold, purple solution, add a saturated solution of  $\text{KCl}$  dropwise with stirring. The orange-yellow crystals of Fremy's salt will precipitate.[6]
  - Allow the mixture to stand in a refrigerator to maximize precipitation.
  - Collect the solid by suction filtration.
- Washing and Drying:
  - Wash the precipitate with a cold wash mixture of concentrated  $\text{NH}_3$  and methanol, followed by acetone.[9]
  - Dry the product in a vacuum desiccator. For long-term storage, it is recommended to keep the salt as a slurry in 0.5 M potassium carbonate at  $0^{\circ}\text{C}$  to prevent spontaneous decomposition.[6]

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## General Protocol for the Oxidation of a Phenol to an o-Quinone (Example: 3,4-Dimethylphenol)

This protocol is adapted from Organic Syntheses.[3]

### Materials:

- 3,4-Dimethylphenol
- Fremy's Salt (Dipotassium nitrosodisulfonate)
- Sodium dihydrogen phosphate ( $\text{NaH}_2\text{PO}_4$ )
- Diethyl ether
- Chloroform
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

### Procedure:

- Prepare a buffer solution by dissolving 15 g of  $\text{NaH}_2\text{PO}_4$  in 5 L of distilled water in a large separatory funnel.
- Add 90 g (0.33 mole) of Fremy's salt to the buffer and shake to dissolve the radical. The solution will be purple.
- Prepare a solution of 16 g (0.13 mole) of 3,4-dimethylphenol in 350 ml of diethyl ether.
- Quickly add the phenol solution to the Fremy's salt solution. Shake the mixture vigorously for 20 minutes. The color will change to red-brown.
- Extract the resulting o-quinone with three portions of chloroform (total 1.2 L).
- Combine the organic layers and dry them over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Filter and evaporate the solvent under reduced pressure at a low temperature (20–23°C) to avoid dimerization of the product.

- The resulting red-brown crystals can be further purified by slurrying with ice-cold ether and collecting via filtration. The expected yield is 49-50%.[\[3\]](#)

## Safety and Handling

Fremy's salt presents several hazards that require careful handling procedures.

Table 3: GHS Hazard Information for Fremy's Salt

Pictogram	GHS Code	Hazard Statement	Precautionary Statement
GHS02: Flammable	H260	In contact with water releases flammable gases which may ignite spontaneously.	P223: Do not allow contact with water.
GHS07: Exclamation Mark	H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled.	P280: Wear protective gloves/protective clothing/eye protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.

- Handling: Use in a well-ventilated area, avoiding dust generation. Avoid contact with skin, eyes, and clothing. Wash thoroughly after handling.[\[10\]](#) The material is air and moisture-sensitive.[\[10\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed. For enhanced stability, deep freeze storage (below -20°C) or storage as a slurry is recommended.[\[6\]](#)[\[10\]](#)
- Disposal: Dispose of chemical waste in accordance with local regulations. Do not allow it to enter drains or watercourses.

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- To cite this document: BenchChem. ["Fremy's salt as a reagent for introducing nitrogen functionalities"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143464#fremy-s-salt-as-a-reagent-for-introducing-nitrogen-functionalities]

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